

Cyclopentylmalonic Acid: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: Cyclopentylmalonic acid

Cat. No.: B1346267

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This document provides a comprehensive overview of the safety and handling precautions for **Cyclopentylmalonic acid** (CAS No: 5660-81-1). The information herein is compiled to guide laboratory personnel in the safe use, storage, and disposal of this compound, minimizing the risk of exposure and ensuring a safe research environment.

Chemical and Physical Properties

Cyclopentylmalonic acid is a white to off-white crystalline solid.^[1] It is a dicarboxylic acid characterized by a cyclopentyl group attached to a malonic acid backbone.^[2] This structure imparts both acidic reactivity, due to the two carboxylic acid functional groups, and some hydrophobic character from the cyclopentyl ring.^[2] It is soluble in polar solvents like water and alcohols.^[2]

Property	Value	Source
CAS Number	5660-81-1	[3]
Molecular Formula	C ₈ H ₁₂ O ₄	[4] [5]
Molecular Weight	172.18 g/mol	[4] [5]
Appearance	White to off-white powder/crystal	[6]
Melting Point	162 °C	[7]
Synonyms	2-Cyclopentylmalonic acid, Cyclopentylpropanedioic acid	[2] [3]

Hazard Identification and Classification

Based on available safety data, **Cyclopentylmalonic acid** is classified as a hazardous substance.

Hazard Class	GHS Classification
Skin Irritation	Category 2 (Causes skin irritation)
Eye Irritation	Category 2A (Causes serious eye irritation)

Note: Comprehensive toxicological data, such as LD50 or LC50 values, for **Cyclopentylmalonic acid** are not readily available in the public domain. As with many organic acids, it may exhibit moderate toxicity, and appropriate safety precautions are necessary.[\[2\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Cyclopentylmalonic acid** to prevent skin and eye contact, and inhalation.

Protection Type	Equipment Specification	Purpose
Eye and Face Protection	Chemical safety goggles with side shields or a face shield.	To protect eyes from splashes and airborne particles.
Skin Protection	Nitrile or neoprene gloves. A chemical-resistant lab coat.	To prevent skin contact.
Respiratory Protection	A NIOSH-approved respirator with acid gas cartridges should be used if dust is generated outside of a fume hood.	To protect against the inhalation of harmful dust.
Foot Protection	Closed-toe shoes.	To protect feet from spills.

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

Handling

- Ventilation: Handle **Cyclopentylmalonic acid** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[\[8\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes, and prevent the inhalation of dust.[\[1\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling.[\[9\]](#)
- Transport: When moving the compound, use a secondary containment carrier to prevent spills.[\[10\]](#)

Storage

- Container: Keep the container tightly closed and properly labeled.[\[9\]](#)
- Conditions: Store in a cool, dry, and well-ventilated place, away from incompatible materials. [\[8\]](#)

- Incompatible Materials: Store separately from bases, strong oxidizing agents, and reducing agents.[10][11]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
Skin Contact	Remove contaminated clothing. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[12]
Inhalation	Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[13]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink plenty of water. Seek immediate medical attention.[13]

Spill and Leak Procedures

Prompt and safe cleanup of spills is essential to prevent further exposure and contamination.

- Small Spills (<10g):
 - Alert personnel in the immediate vicinity.
 - Wearing appropriate PPE, gently sweep up the solid material, avoiding dust generation.

- Place the material in a labeled, sealed container for hazardous waste disposal.
- Clean the spill area with soap and water.
- Large Spills (>10g):
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety (EHS) department for assistance.[\[10\]](#)

Waste Disposal

Dispose of **Cyclopentylmalonic acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Chemical Waste: Collect waste **Cyclopentylmalonic acid** in a designated, labeled, and sealed container for hazardous waste.[\[14\]](#)
- Contaminated Materials: Any materials used for cleanup or that have come into contact with the acid should also be disposed of as hazardous waste.
- Neutralization: For small quantities, neutralization with a suitable base like sodium bicarbonate may be an option, but this should only be performed by trained personnel and in accordance with institutional guidelines. The neutralized solution should have a pH between 6 and 8 before any further disposal steps are taken.[\[15\]](#) Do not pour organic acids down the drain.[\[14\]](#)

Experimental Protocol: Safe Handling of a Solid Organic Acid

This generalized protocol outlines the steps for safely weighing and preparing a solution of a solid organic acid like **Cyclopentylmalonic acid**.

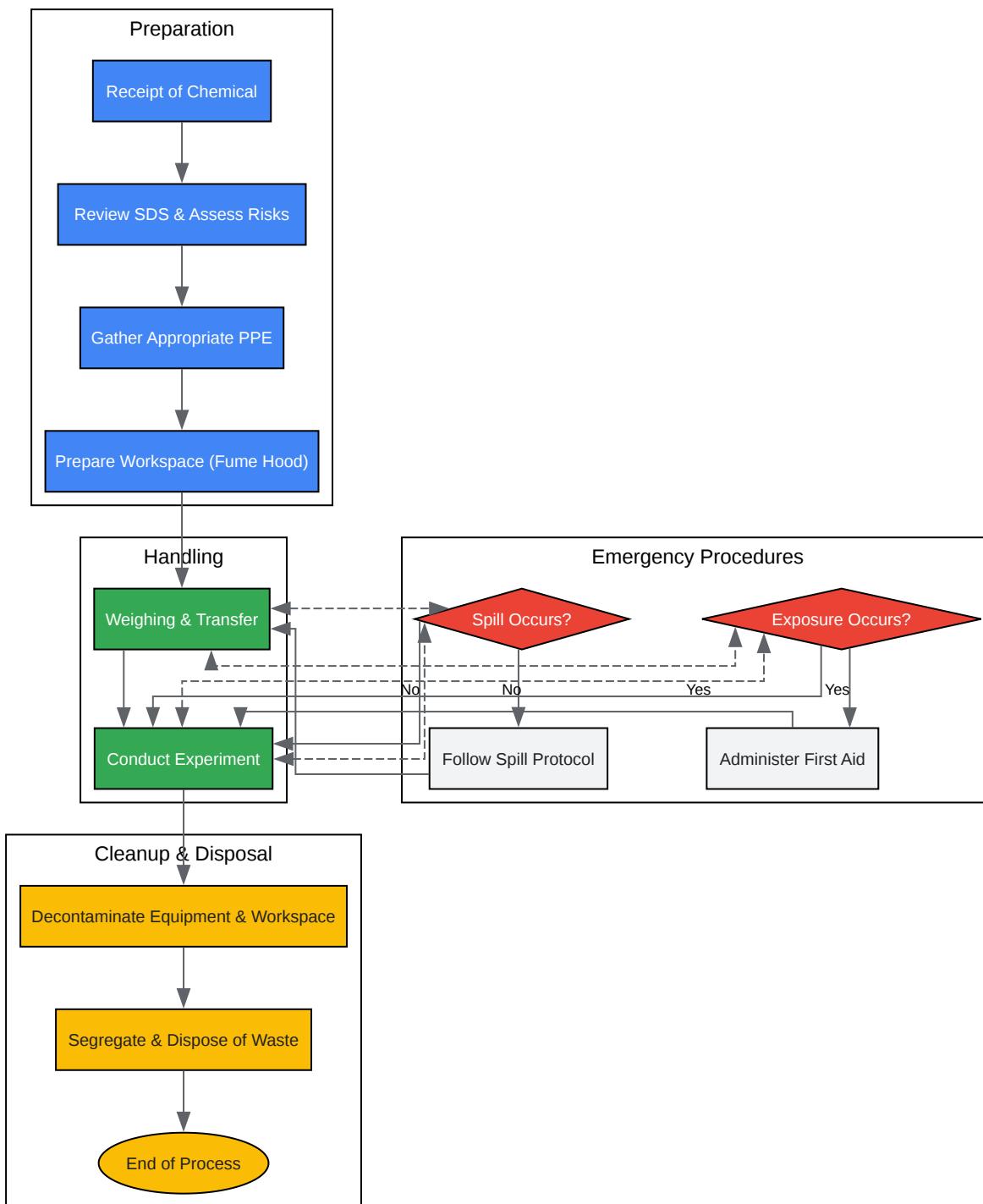
- Preparation and Pre-weighing:
 - Ensure a chemical fume hood is certified and functioning correctly.

- Gather all necessary materials: the chemical container, a tared weigh boat or paper, a spatula, and the receiving flask.
- Don the appropriate PPE as detailed in Section 3.
- Weighing the Compound:
 - Perform all manipulations within the chemical fume hood.
 - Carefully open the container of **Cyclopentylmalonic acid**.
 - Using a clean spatula, transfer the desired amount of the solid to the tared weigh boat on a balance located inside the fume hood or in close proximity.
 - Avoid generating dust. If any dust is created, ensure it is contained within the fume hood.
 - Securely close the primary container.
- Solution Preparation:
 - Transfer the weighed solid into the receiving flask.
 - Slowly add the desired solvent to the flask. If preparing an aqueous solution, be mindful of any potential exothermic reaction, although this is less common with solid organic acids compared to concentrated mineral acids.
 - Stir or agitate the mixture until the solid is fully dissolved.
- Cleanup:
 - Wipe down the spatula and any surfaces within the fume hood that may have come into contact with the acid using a damp cloth or paper towel.
 - Dispose of the weigh boat and any contaminated cleaning materials in the designated solid hazardous waste container.
 - Remove PPE and wash hands thoroughly.

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedures for the safe handling of **Cyclopentylmalonic acid** from receipt to disposal.

Safe Handling Workflow for Cyclopentylmalonic Acid

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Caption: Logical workflow for the safe handling of **Cyclopentylmalonic acid**.

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